

Comparative Guide: Kinase Selectivity Profiles of Pyrazolo[3,4-b]pyridine Analogs

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Compound of Interest

Compound Name: *Ethyl 1H-pyrazolo[3,4-B]pyridine-5-carboxylate*

CAS No.: 1256824-48-2

Cat. No.: B1422709

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Executive Summary

The pyrazolo[3,4-b]pyridine scaffold represents a privileged class of ATP-competitive kinase inhibitors. Its planar bicyclic heteroaromatic structure mimics the adenine ring of ATP, allowing it to anchor effectively within the kinase hinge region. However, the true value of this scaffold lies in its tunable selectivity. By modifying substituents at specific vectors (N1, C3, C4, and C6), medicinal chemists can shift the inhibitory profile from broad-spectrum cytotoxicity (e.g., multi-CDK inhibition) to exquisite selectivity for targets like GSK-3

, FGFR, CDK8/19, or ALK.

This guide objectively compares distinct analog classes, dissecting the structural determinants that drive their specific kinase selectivity profiles.

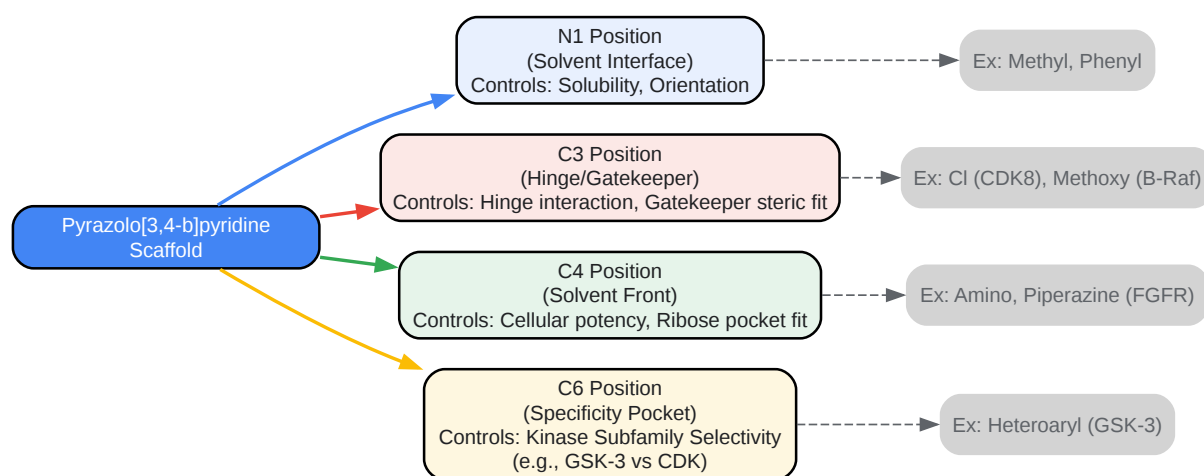
Structural Basis of Selectivity (SAR)

To understand how different analogs achieve selectivity, one must map the scaffold to the ATP-binding pocket. The pyrazolo[3,4-b]pyridine core typically binds to the hinge region via

hydrogen bonds.

Generalized SAR Map

- **N1 Position (Solvent/Pocket Interface):** Substituents here (e.g., methyl, phenyl) often control solubility and can influence the orientation of the core within the pocket.
- **C3 Position (Hinge/Gatekeeper):** A critical vector. Small groups (H, Cl, CN) often face the gatekeeper residue. Bulky groups here can induce steric clashes with smaller gatekeepers, enhancing selectivity.
- **C4 Position (Solvent Front/Ribose Pocket):** Substituents here project towards the solvent front or the ribose binding pocket. This is a primary site for optimizing physicochemical properties and cellular potency.
- **C6 Position (Specificity Pocket):** Substituents at C6 often access the "specificity pocket" or hydrophobic back-pocket, which varies significantly between kinases (e.g., GSK-3 vs. CDK2).



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Figure 1: Structure-Activity Relationship (SAR) map of the pyrazolo[3,4-b]pyridine scaffold highlighting key vectors for selectivity optimization.

Comparative Analysis of Analog Classes

Class A: GSK-3 Selective Analogs (C6-Heteroaryl Series)

Representative Compound: ML320 (CID 56840716) Mechanism: The introduction of a heteroaryl ring at the C6 position is the defining feature of this class. This substituent exploits subtle differences in the hydrophobic pocket of GSK-3

compared to its closest homolog, CDK2.

- Performance: ML320 exhibits single-digit nanomolar potency against GSK-3

with >60-fold selectivity over CDK2, a common off-target for this scaffold.

- Key Data:

- GSK-3

IC50: ~10–30 nM

- Selectivity: Inhibits only 5 out of >300 kinases by >50% at 10 μ M.[\[1\]](#)

Class B: FGFR Selective Analogs (C4-Amino Series)

Representative Compound: Compound 7n Mechanism: Selectivity for Fibroblast Growth Factor Receptors (FGFR) is driven by substituents at the C4 position, specifically amino-linked moieties. The "scaffold hopping" strategy from quinazoline inhibitors revealed that a 4-amino-substituted phenyl ring perpendicular to the bicyclic core is crucial.

- Performance: Compound 7n shows excellent potency against FGFR1–3 and significant selectivity over VEGFR2, which is often difficult to achieve due to high homology.

- Key Data:

- FGFR1 IC50: < 50 nM[\[1\]](#)[\[2\]](#)

- Cellular Potency: Suppresses FGFR signaling in H1581 xenograft models.[\[3\]](#)

Class C: CDK8/19 Selective Analogs (C3-Chloro Series)

Representative Compound: JH-XVI-178 Mechanism: This class utilizes a C3-chlorine atom combined with a specific hinge-binding motif.^[4] The C3-Cl provides a precise steric fit that favors the CDK8/19 pocket while disfavoring binding to other CDKs. This overcomes the metabolic instability seen in earlier aldehyde oxidase-susceptible analogs.^[4]

- Performance: High potency with low clearance and moderate oral bioavailability.^[4]
- Key Data:
 - CDK8 IC50: ~2 nM (STAT1-S727 phosphorylation inhibition)^[4]
 - Selectivity: Excellent kinome-wide selectivity profile.^{[1][4]}

Class D: ALK/ROS1 Selective Analogs (Gatekeeper Targeting)

Representative Compound: Compound 10g Mechanism: Designed to overcome crizotinib resistance (L1196M mutation), these analogs feature specific N1 and C3 substitutions that interact favorably with the mutated gatekeeper methionine.

- Performance: Capable of inhibiting the recalcitrant ALK-L1196M mutant where first-generation inhibitors fail.
- Key Data:
 - ALK-L1196M IC50: < 0.5 nM^{[2][5]}
 - ROS1 IC50: < 0.5 nM^{[2][5]}

Quantitative Data Summary

The following table summarizes the potency and primary selectivity features of the discussed analogs.

Compound Class	Representative Analog	Primary Target	Potency (IC50/Ki)	Key Selectivity Feature
GSK-3 Inhibitor	ML320	GSK-3	10–30 nM	>60x selective vs. CDK2; C6-heteroaryl driven.
FGFR Inhibitor	Compound 7n	FGFR1	42.4 nM	Selective over VEGFR2; C4-amino driven.
CDK8/19 Inhibitor	JH-XVI-178	CDK8	2 nM	Low metabolic clearance; C3-Cl hinge binder.[4]
ALK/ROS1 Inhibitor	Compound 10g	ALK (L1196M)	< 0.5 nM	Overcomes gatekeeper mutations; High ROS1 potency. [5]
Mps1 Inhibitor	Compound 31	Mps1	2.6 nM	Selective against 606 wild-type kinases.

Experimental Protocols

To validate the selectivity profiles described above, the following standardized protocols are recommended.

Radiometric Kinase Assay (Gold Standard)

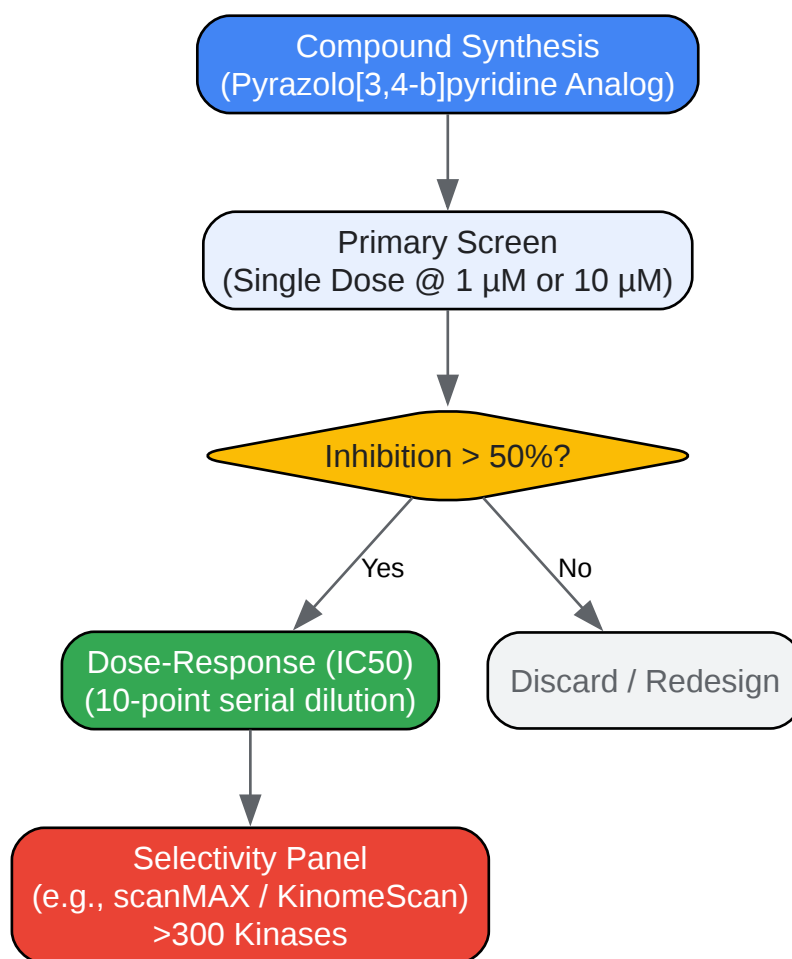
This assay measures the direct transfer of a phosphate group from ATP to a substrate, providing the most accurate assessment of intrinsic enzymatic inhibition.

- Preparation: Prepare kinase buffer (20 mM MOPS, pH 7.2, 25 mM -glycerophosphate, 5 mM EGTA, 1 mM Na3VO4, 1 mM DTT).

- **Substrate Mix:** Dilute the specific peptide substrate (e.g., Poly(Glu,Tyr) 4:1 for tyrosine kinases) to 1 mg/mL.
- **Compound Addition:** Dispense pyrazolo[3,4-b]pyridine analogs (dissolved in DMSO) into 384-well plates using an acoustic dispenser (e.g., Echo 550) to achieve a final DMSO concentration of <1%.
- **Reaction Initiation:** Add recombinant kinase (1–10 nM) and radiolabeled ATP mixture (-ATP).
- **Incubation:** Incubate at room temperature for 30–60 minutes.
- **Termination:** Stop reaction by adding 3% phosphoric acid.
- **Filtration:** Transfer aliquots to P81 phosphocellulose filter plates. Wash 3x with 0.75% phosphoric acid.
- **Detection:** Add scintillation fluid and read on a scintillation counter (e.g., TopCount).

Selectivity Profiling Workflow

To ensure the compound is not a "pan-assay interference compound" (PAINS) or a promiscuous binder, a broad panel screen is required.



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Figure 2: Logical workflow for validating kinase selectivity, moving from primary screening to broad kinome profiling.

References

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